

An In-depth Technical Guide to the Flame Retardant Mechanism of Guanylurea Phosphate

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Compound of Interest

Compound Name: *Guanylurea phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the flame retardant mechanism of **guanylurea phosphate** (GUP). It delves into the chemical and physical processes that impart flame retardancy to various materials, supported by experimental data and detailed methodologies.

Introduction to Guanylurea Phosphate as a Flame Retardant

Guanylurea phosphate (GUP) is a halogen-free, nitrogen-phosphorus-based flame retardant that has garnered significant interest due to its effectiveness in a variety of materials, particularly cellulosic substrates like wood and cotton. Its mechanism of action is multifaceted, involving processes in both the condensed (solid) and gas phases during combustion. GUP's efficacy can be further enhanced through synergistic combinations with other flame retardants, such as boric acid.

Synthesis of Guanylurea Phosphate

The primary industrial synthesis of **guanylurea phosphate** involves the reaction of dicyandiamide with phosphoric acid in an aqueous solution.^[1] This method is favored for its simplicity and high yield.

Experimental Protocol: Synthesis of Guanylurea Phosphate

Materials:

- Dicyandiamide
- Phosphoric acid (85%)
- Purified water

Procedure:

- Dicyandiamide and purified water are mixed in a reactor with a mass ratio of approximately 1:2 to 1:4.[2]
- The mixture is heated to between 80°C and 100°C with continuous stirring until the dicyandiamide is completely dissolved.[2]
- Phosphoric acid is then slowly added dropwise to the solution. The molar ratio of dicyandiamide to phosphoric acid is typically maintained between 0.8:1 and 1.3:1.[1]
- The reaction temperature is maintained for a period of time, typically around 8 hours, to ensure the reaction goes to completion.[2]
- The solution is then cooled to below 20°C to allow for the crystallization of **guanylurea phosphate**.[2]
- The resulting crystals are separated by centrifugation, washed with ethanol, and then dried to yield the final product.[2]

Flame Retardant Mechanism

The flame retardant action of GUP is a complex process that occurs upon heating, involving thermal decomposition and subsequent interactions with the combustible material. This mechanism can be broadly categorized into condensed phase and gas phase actions.

Thermal Decomposition of Guanylurea Phosphate

Thermogravimetric analysis (TGA) shows that GUP is stable up to approximately 200°C. Above this temperature, it undergoes a multi-stage decomposition process. The initial decomposition involves the cleavage of the phosphate and urea groups, leading to the formation of several key products that contribute to its flame retardancy.

Condensed Phase Mechanism

In the condensed phase, GUP's primary role is to promote the formation of a protective char layer on the surface of the material. This char layer acts as a physical barrier, insulating the underlying material from the heat of the flame and limiting the release of flammable volatile compounds.

The key steps in the condensed phase mechanism are:

- Formation of Polyphosphoric Acid: Upon heating, the phosphate groups in GUP polymerize to form polyphosphoric acid.
- Dehydration and Carbonization: Polyphosphoric acid is a strong dehydrating agent. It catalyzes the dehydration of cellulosic materials, promoting the removal of water and accelerating the formation of a stable carbonaceous char.^[3]
- Formation of a Protective Layer: The resulting char layer is often dense and compact, effectively shielding the substrate from further combustion.^[4] The presence of phosphorus in the char can also form a glassy, protective film of polyphosphate, further restricting oxygen access.^[4]

Gas Phase Mechanism

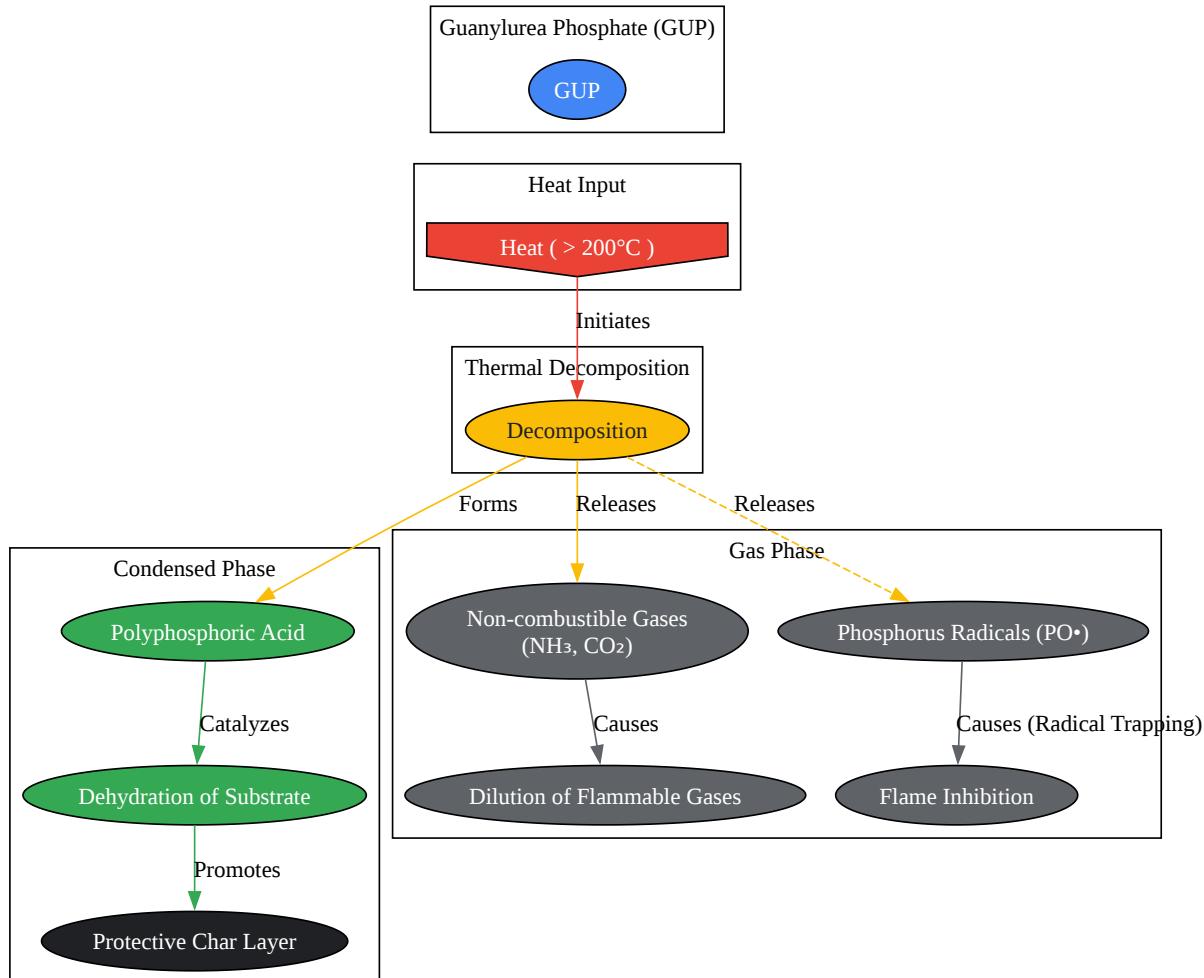
In the gas phase, the decomposition of GUP releases non-combustible gases that dilute the flammable volatiles and oxygen in the surrounding atmosphere, thereby inhibiting the combustion process.

The key aspects of the gas phase mechanism are:

- Release of Non-Combustible Gases: The decomposition of the guanylurea portion of the molecule releases inert gases such as ammonia (NH₃) and carbon dioxide (CO₂). These

gases dilute the fuel and oxygen concentration in the flame, reducing the combustion efficiency.[5]

- Radical Scavenging: Phosphorus-containing radicals (such as $\text{PO}\cdot$) can be released into the gas phase. These radicals can act as scavengers, terminating the chain reactions of highly reactive $\text{H}\cdot$ and $\text{OH}\cdot$ radicals that are essential for sustained combustion.[4]

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Experimental Evaluation of Flame Retardancy

The flame retardant properties of GUP are typically evaluated using a variety of analytical techniques.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. It is used to determine the thermal stability and decomposition profile of GUP and GUP-treated materials.

Experimental Protocol: Thermogravimetric Analysis

- Instrument: A thermogravimetric analyzer.
- Sample: 5-10 mg of GUP powder or finely ground GUP-treated material.
- Crucible: Alumina or platinum crucible.
- Atmosphere: Typically nitrogen or air, with a flow rate of 20-50 mL/min.
- Heating Program: A linear heating rate, commonly 10°C/min or 20°C/min, from room temperature to 600-800°C.
- Data Collected: Mass loss versus temperature (TGA curve) and the derivative of mass loss versus temperature (DTG curve).

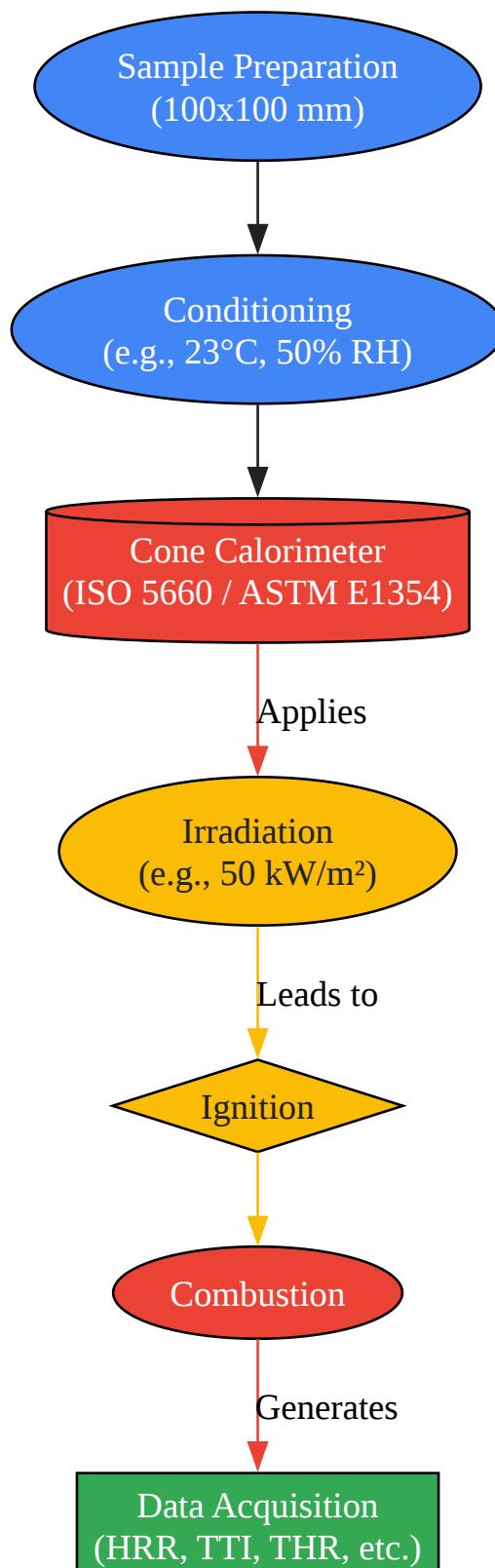
Cone Calorimetry

Cone calorimetry is one of the most important bench-scale tests for evaluating the fire behavior of materials. It measures parameters such as the heat release rate (HRR), time to ignition (TTI), and total heat released (THR).

Experimental Protocol: Cone Calorimetry

- Instrument: A cone calorimeter according to ISO 5660 or ASTM E1354 standards.
- Sample: 100 mm x 100 mm x (thickness of material) specimens.

- Heat Flux: Samples are exposed to a constant external heat flux, typically 35 kW/m² or 50 kW/m².^[6]
- Orientation: Samples are usually tested in the horizontal orientation.
- Data Collected: Heat release rate (HRR), peak heat release rate (pHRR), total heat release (THR), time to ignition (TTI), mass loss rate (MLR), and smoke production rate (SPR).^{[6][7]}



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Data Presentation

The following tables summarize quantitative data from studies on GUP-treated materials.

Table 1: Cone Calorimetry Data for Wood Treated with **Guanylurea Phosphate**

Treatment	pHRR (kW/m ²)	THR (MJ/m ²)	TTI (s)	Char Yield (%)	Reference
Untreated Pine	454.8	-	-	-	[4]
Furfurylated Pine + GUP	264.9	-	-	-	[4]
Untreated Wood	-	115.3	-	16.4	[6]
GUP Treated Wood	-	59.0	-	21.8	[6]

Table 2: Synergistic Effect of GUP and Boric Acid (BA) on Wood

Treatment	pHRR (kW/m ²)	THR (MJ/m ²)	Mass Loss (%)	Reference
Untreated Wood	250	70	85	[3]
GUP	200	55	80	[3]
Boric Acid	190	60	78	[3]
GUP + Boric Acid	150	40	70	[3]

Advanced Analytical Techniques

To further elucidate the flame retardant mechanism of GUP, advanced analytical techniques are employed to analyze the composition of the char residue and the evolved gases.

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the char residue. This analysis helps to understand the chemical changes that occur in the material during combustion and the role of GUP in promoting char formation. For instance, FTIR spectra of the char from GUP-treated wood show characteristic peaks corresponding to aromatic C=C bonds and P-O-C linkages, confirming the formation of a stable, cross-linked char structure.[4]

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

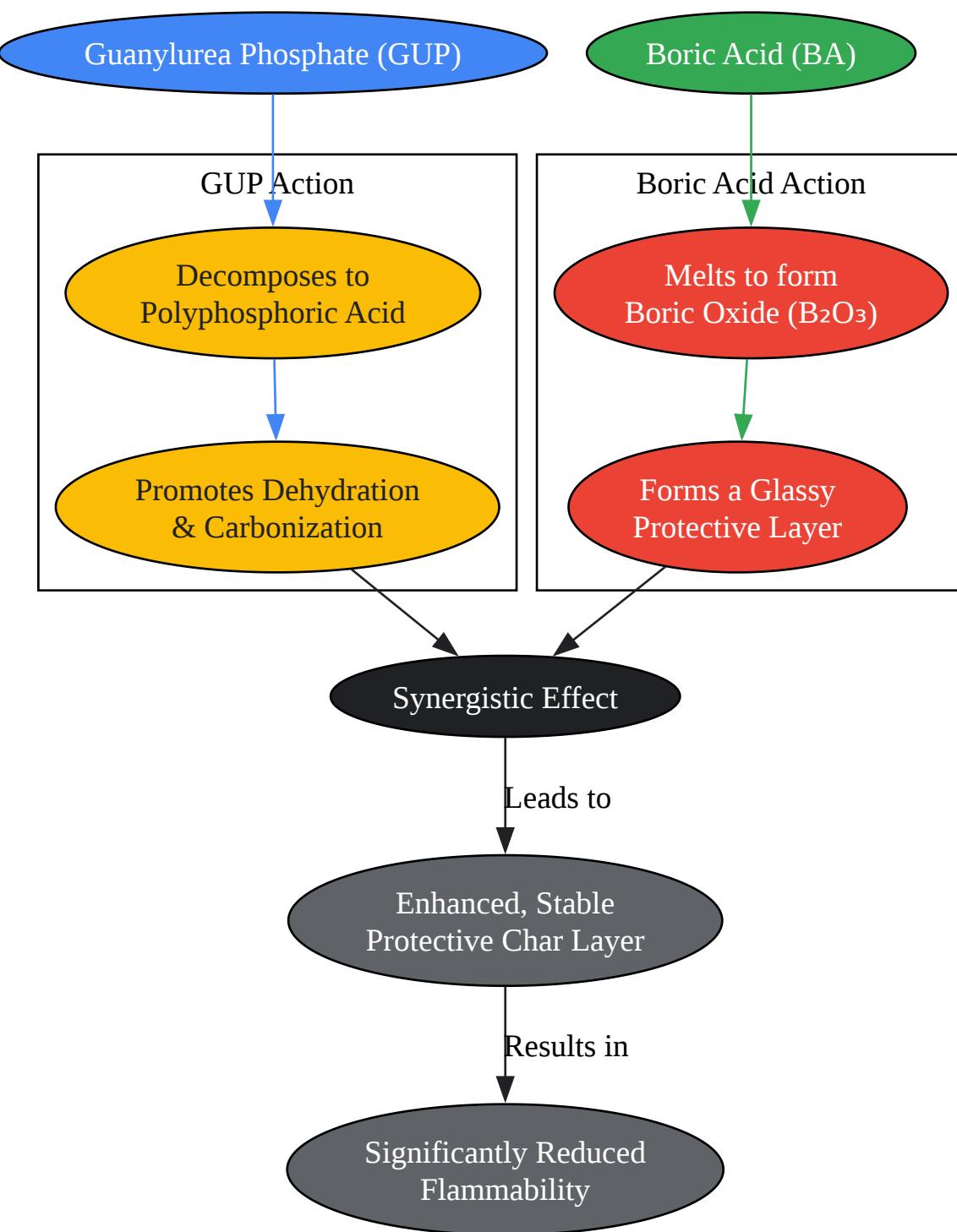
Py-GC-MS is a powerful technique for identifying the volatile products released during the thermal decomposition of a material. By analyzing the pyrolysis products of GUP-treated materials, researchers can gain insights into the gas-phase flame retardant mechanism and identify the specific non-combustible gases and radical scavengers that are released.

Synergistic Effects

The flame retardant efficacy of GUP can be significantly enhanced by combining it with other flame retardants, most notably boric acid.

GUP and Boric Acid Synergy

The synergistic effect between GUP and boric acid arises from their complementary flame retardant actions. GUP primarily acts as a charring agent, accelerating the dehydration and carbonization of the substrate.[3] Boric acid, on the other hand, melts at a lower temperature and forms a glassy layer of boron trioxide (B_2O_3) on the surface of the material.[8] This glassy layer provides an additional protective barrier and can also promote char formation. The combination of these two mechanisms leads to a more robust and effective char layer, resulting in a significant reduction in flammability.[3]



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Conclusion

Guanylurea phosphate is an effective halogen-free flame retardant that operates through a combination of condensed and gas phase mechanisms. Its ability to promote char formation,

release non-combustible gases, and potentially scavenge flame-propagating radicals makes it a valuable tool in improving the fire safety of various materials. The detailed understanding of its mechanism, supported by robust experimental data, is crucial for the development of advanced and environmentally friendly flame retardant solutions. The synergistic effects observed with compounds like boric acid further highlight the potential for creating highly effective and tailored flame retardant systems.

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